

Synthesis and Characterization of (2-Bromophenyl)(2,2-diethoxyethyl)sulfane: A Technical Guide

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Compound of Interest

Compound Name: (2-Bromophenyl)(2,2-diethoxyethyl)sulfane

Cat. No.: B160312

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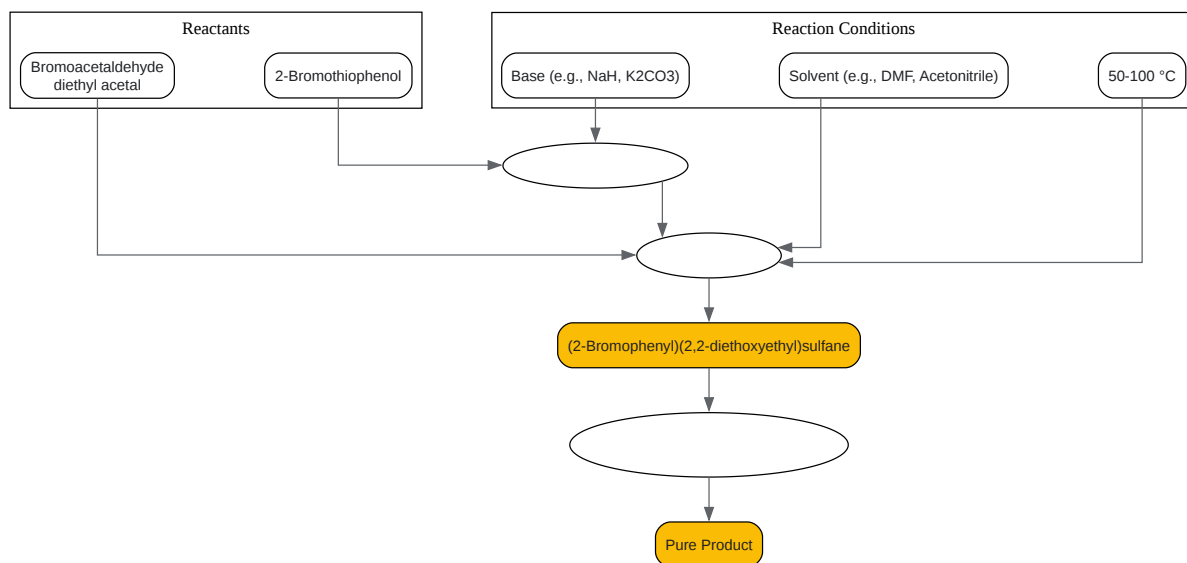
This technical guide provides a comprehensive overview of the synthesis and characterization of the novel sulfane derivative, **(2-Bromophenyl)(2,2-diethoxyethyl)sulfane**. This document details a proposed synthetic pathway, experimental protocols, and in-depth characterization data, designed to support researchers in the fields of medicinal chemistry, organic synthesis, and drug development.

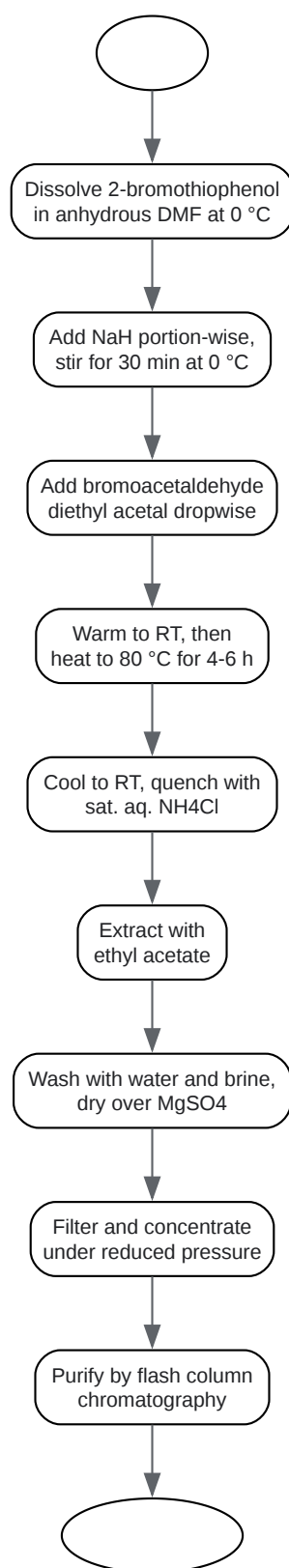
Introduction

(2-Bromophenyl)(2,2-diethoxyethyl)sulfane is an organic compound featuring a brominated aromatic ring linked through a sulfur atom to a diethoxyethyl group. The presence of the ortho-bromophenyl moiety offers a versatile handle for further chemical modifications, such as cross-coupling reactions, making it a potentially valuable building block in the synthesis of more complex molecules. The diethoxyethylsulfane portion introduces a flexible, oxygenated side chain that can influence the compound's solubility, conformational properties, and potential biological interactions. This guide outlines a robust synthetic method and a thorough characterization of the title compound.

Synthetic Pathway

The synthesis of **(2-Bromophenyl)(2,2-diethoxyethyl)sulfane** can be achieved via a nucleophilic substitution reaction, analogous to the Williamson ether synthesis, by reacting 2-bromothiophenol with bromoacetaldehyde diethyl acetal. The reaction proceeds by the formation of a thiolate anion from 2-bromothiophenol in the presence of a suitable base, which then acts as a nucleophile, attacking the electrophilic carbon of bromoacetaldehyde diethyl acetal to form the desired thioether.





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